

Spectroscopic data (NMR, MS, IR) for Zolmitriptan Dimer characterization

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Compound of Interest

Compound Name: (N,N-Dimethyl-1-butanamine)
Zolmitriptan Dimer

CAS No.: 1350928-05-0

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Technical Whitepaper: Structural Elucidation of Zolmitriptan Dimer

Executive Summary & Molecular Context

In the impurity profiling of Zolmitriptan (a 5-HT_{1B/1D} agonist), the "Dimer" impurity represents a significant challenge due to its structural similarity to the parent API. Regulatory guidelines (ICH Q3A/Q3B) mandate the identification of impurities exceeding the 0.1% threshold.[\[1\]](#)

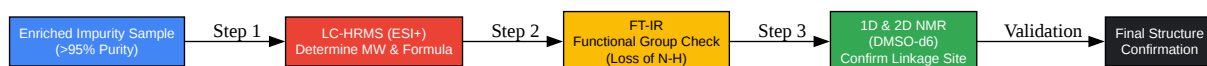
The Zolmitriptan Methylene Dimer is formed via the condensation of two Zolmitriptan molecules with a formaldehyde equivalent, typically linking at the indole nitrogen (N1) position. This creates a symmetric molecule with distinct spectral signatures.[\[1\]](#)

Structural Comparison

Feature	Zolmitriptan (Monomer)	Zolmitriptan Dimer (N,N'-Methylene)
Formula		
Mol.[1][2][3][4][5][6][7][8][9][10] [11] Weight	287.36 g/mol	586.73 g/mol
Key Linkage	N/A	Methylene bridge () between Indole N1 atoms
Symmetry	Asymmetric	Symmetric (NMR signals equivalent for both halves)

Analytical Workflow

The characterization process relies on a self-validating workflow where Mass Spectrometry establishes the molecular weight, and NMR confirms the connectivity and symmetry.[1]



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Figure 1: Integrated spectroscopic workflow for impurity elucidation.

Mass Spectrometry (MS) Characterization

Objective: Confirm the dimeric nature and elemental composition.

Experimental Parameters

- Ionization: ESI (Electrospray Ionization), Positive Mode.[8]
- Analyzer: Q-TOF or Orbitrap (High Resolution).[1]

MS Data Interpretation

The dimer exhibits a protonated molecular ion

consistent with two zolmitriptan units linked by a methylene group (

).^[1]

Ion Identity	m/z (Theoretical)	m/z (Observed)	Interpretation
	587.3344	587.3340	Parent Dimer. Confirms Formula ^[1]
	609.3163	609.3160	Sodium adduct, confirms MW.
Fragment A	300.1706	300.1710	^[1] Cleavage at the methylene bridge. ^[1]
Fragment B	244.1080	244.1085	Loss of dimethylamine/ethyl chain from Fragment A.
Fragment C	58.0650	58.0655	Dimethylaminomethyl cation (side chain characteristic). ^[1]

Mechanistic Insight: The presence of the fragment at m/z 300 is the "smoking gun."^[1] It represents one Zolmitriptan unit retaining the methylene linker (

), proving the bridge exists.^[1] If it were a direct oxidative coupling (Zol-Zol), the fragment would be m/z 287 or 286.^[1]

Infrared Spectroscopy (FT-IR)

Objective: Identify changes in functional groups, specifically the indole region.^[1]

- Zolmitriptan (Monomer): Shows a sharp, distinct band at 3350–3400 cm⁻¹ corresponding to the Indole N-H stretch.

- Zolmitriptan Dimer:
 - 3350 cm^{-1} Region: Significant attenuation or complete disappearance of the Indole N-H band.[\[1\]](#)
 - Note: The amide N-H from the oxazolidinone ring remains (approx. 3200–3300 cm^{-1}), but the high-frequency Indole N-H is lost due to the methylene substitution.[\[1\]](#)
 - Fingerprint: New bands around 1450 cm^{-1} may appear due to the N-CH₂-N scissoring, though often obscured.[\[1\]](#)

NMR Spectroscopy (The Definitive Proof)

Objective: Establish the linkage point (Indole N1 vs. C2) and confirm symmetry.

Solvent: DMSO-

(Standard for polar Triptans).[\[1\]](#)

The Symmetry Argument

The

H and

C NMR spectra of the dimer appear surprisingly simple. Because the molecule is symmetric (two identical halves linked by a methylene), the number of signals observed is roughly the same as the monomer, with two critical exceptions:

- Loss of Indole NH: The broad singlet at ~10.8 ppm (monomer) is absent.[\[1\]](#)
- Appearance of Linker: A new signal for the methylene bridge appears.[\[1\]](#)

Comparative H NMR Data (400 MHz, DMSO-)

Proton Assignment	Monomer Shift (ppm)	Dimer Shift (ppm)	Multiplicity	Interpretation
Indole NH (H-1)	10.75 (s)	ABSENT	-	Confirmation of N-alkylation.
Linker (N-CH ₂ -N)	-	6.45	Singlet (2H)	Diagnostic Signal. The chemical shift >6.0 ppm indicates the protons are between two aromatic nitrogens (deshielded).[1]
Aromatic H-2	7.15 (s)	7.42	Singlet	Shifted downfield due to adjacent substitution.[1]
Aromatic H-7	7.25 (d)	7.35	Doublet	Slight shift.[1]
Aromatic H-6	6.95 (dd)	7.05	Doublet of Doublets	-
Aromatic H-4	7.30 (d)	7.30	Doublet	Unaffected.[1]
Oxazolidinone CH	4.95	4.95	Multiplet	Chiral center, largely unaffected.[1]
Dimethylamine	2.20 (s)	2.22 (s)	Singlet (12H)	Integrates for 12H (6H x 2).[1]

Comparative C NMR Data[1][6]

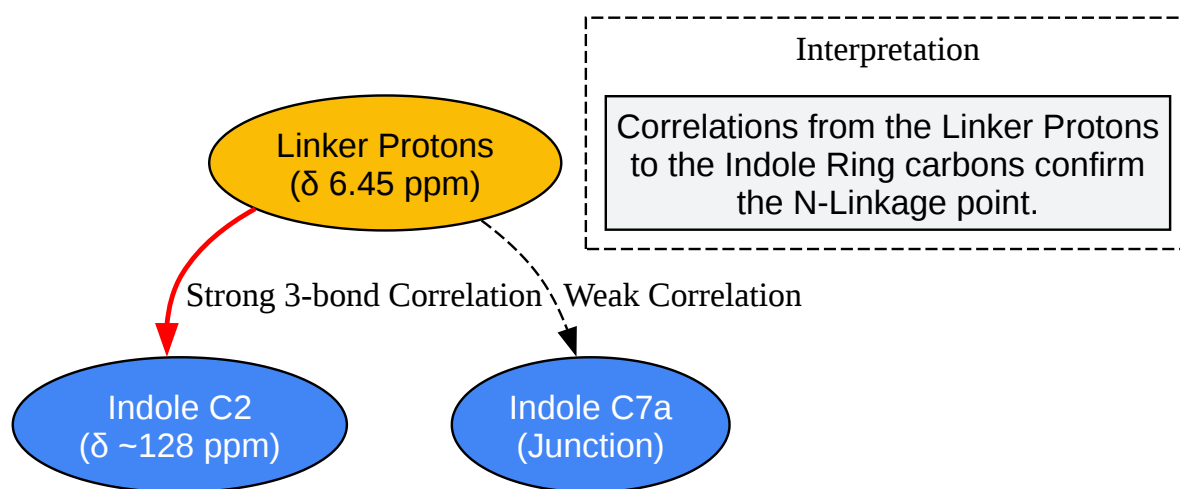
- Linker Carbon: A new signal appears at ~68–70 ppm.[1] This is characteristic of an

carbon.[1]

- Indole C2: Significant shift observed due to the change from N-H to N-C.[1]

2D NMR Correlations (HMBC)

To scientifically validate the structure, Long-Range Heteronuclear correlation (HMBC) is required.[1]



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Figure 2: Key HMBC correlations validating the N-Linkage.

Experimental Protocols

Isolation of Impurity (Prep-HPLC)

To obtain sufficient mass (>10 mg) for full NMR characterization:

- Column: C18 Prep Column (e.g., YMC-Actus Triart C18, 250 x 20 mm, 5 μ m).
- Mobile Phase:
 - A: 10 mM Ammonium Acetate (pH 9.0).[1]
 - B: Acetonitrile.[1][6][11]

- Note: Basic pH is preferred to keep the dimethylamine neutral-ish and improve peak shape, though acidic (Formic acid) is better for MS.[1]
- Gradient: 20% B to 60% B over 25 minutes.
- Detection: UV at 225 nm and 280 nm.
- Workup: Collect fractions, lyophilize (freeze-dry) to remove water/buffer. Do not use heat, as the dimer can revert to monomer in acidic/hot conditions.[1]

NMR Sample Preparation

- Dissolve 5–10 mg of the isolated dimer in 0.6 mL DMSO-
.
- Ensure the sample is completely dry; water peaks can obscure the aliphatic region.[1]
- Run at 298 K.

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